

# Application Notes and Protocols for Cyclic Voltammetry of 2-Ethylsuccinonitrile Containing Electrolytes

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## Compound of Interest

Compound Name: **2-Ethylsuccinonitrile**

Cat. No.: **B103010**

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## Introduction

This document provides detailed application notes and experimental protocols for performing cyclic voltammetry (CV) on electrolytes containing **2-Ethylsuccinonitrile**. This dinitrile solvent is of growing interest in the development of high-voltage lithium-ion batteries and other electrochemical energy storage devices due to its potential for a wide electrochemical stability window and favorable physical properties. These protocols are designed to guide researchers in the characterization of the electrochemical behavior of **2-Ethylsuccinonitrile**-based electrolytes.

## Safety Precautions

**2-Ethylsuccinonitrile** and related nitrile compounds can be harmful if inhaled or swallowed. Always handle these chemicals in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Consult the Safety Data Sheet (SDS) for **2-Ethylsuccinonitrile** and all other chemicals used before beginning any experimental work.

## Data Presentation

**Table 1: Typical Electrochemical Properties of Dinitrile-Based Electrolytes**

Parameter	Value	Notes
Anodic Stability Limit	~6.1 V vs. Li/Li <sup>+</sup>	For succinonitrile-based electrolytes. The exact value for 2-Ethylsuccinonitrile may vary.
Typical Lithium Salt	LiTFSI, LiPF <sub>6</sub> , LiBOB	Choice of salt can influence conductivity and stability.
Salt Concentration	0.5 - 1.5 M	Higher concentrations can increase conductivity but also viscosity.
Co-solvents	Ethylene Carbonate (EC), Diethyl Carbonate (DEC), Fluoroethylene Carbonate (FEC)	Often used to improve SEI formation and ionic conductivity.

## Experimental Protocols

### Protocol 1: Determination of the Electrochemical Window of a 2-Ethylsuccinonitrile-Based Electrolyte

Objective: To determine the anodic and cathodic stability limits of an electrolyte formulation containing **2-Ethylsuccinonitrile**.

#### Materials and Equipment:

- Potentiostat/Galvanostat
- Three-electrode electrochemical cell (e.g., coin cell or Swagelok-type cell)
- Working Electrode: Platinum (Pt) or Glassy Carbon (GC) disk electrode
- Counter Electrode: Lithium metal foil

- Reference Electrode: Lithium metal foil
- Electrolyte Solution: 1 M LiTFSI in **2-Ethylsuccinonitrile** (or a mixture with co-solvents)
- Argon-filled glovebox
- Micropipettes
- Volumetric flasks
- Beakers
- Polishing kit for working electrode (alumina slurry)

#### Procedure:

- Electrode Preparation:
  - Polish the working electrode (Pt or GC) to a mirror finish using alumina slurry of decreasing particle size (e.g., 1.0, 0.3, and 0.05  $\mu\text{m}$ ).
  - Rinse the polished electrode thoroughly with a suitable solvent (e.g., acetone or isopropanol) and dry it completely.
  - Cut fresh lithium metal foil for the counter and reference electrodes inside an argon-filled glovebox to prevent oxidation.
- Electrolyte Preparation (inside a glovebox):
  - Dry **2-Ethylsuccinonitrile** and the lithium salt (e.g., LiTFSI) under vacuum at an appropriate temperature to remove any residual water.
  - Prepare the desired electrolyte formulation (e.g., 1 M LiTFSI in **2-Ethylsuccinonitrile**) by dissolving the salt in the solvent within the glovebox. Stir until the salt is fully dissolved.
- Cell Assembly (inside a glovebox):

- Assemble the three-electrode cell in the following order: working electrode, separator (soaked in the electrolyte), lithium reference electrode, and lithium counter electrode.
- Ensure good contact between all components.
- Cyclic Voltammetry Measurement:
  - Connect the cell to the potentiostat.
  - Set the potential range for the cyclic voltammetry scan. For determining the electrochemical window, a wide range is initially chosen, for example, from 0 V to 7 V vs. Li/Li<sup>+</sup>. Note: Based on data for similar dinitriles, the anodic limit is expected to be high.
  - Set a slow scan rate, typically 10 mV/s, to allow for clear observation of the onset of oxidation and reduction currents.
  - Run the cyclic voltammetry experiment for at least one full cycle.
- Data Analysis:
  - Plot the resulting current versus potential.
  - The anodic stability limit is determined as the potential at which a significant and sustained increase in the anodic (oxidation) current is observed.
  - The cathodic stability limit is determined as the potential at which a significant and sustained increase in the cathodic (reduction) current is observed.

## Protocol 2: Evaluation of Redox Behavior on an Active Electrode

Objective: To study the electrochemical performance and reversibility of a **2-Ethylsuccinonitrile**-based electrolyte with a specific anode or cathode material.

Materials and Equipment:

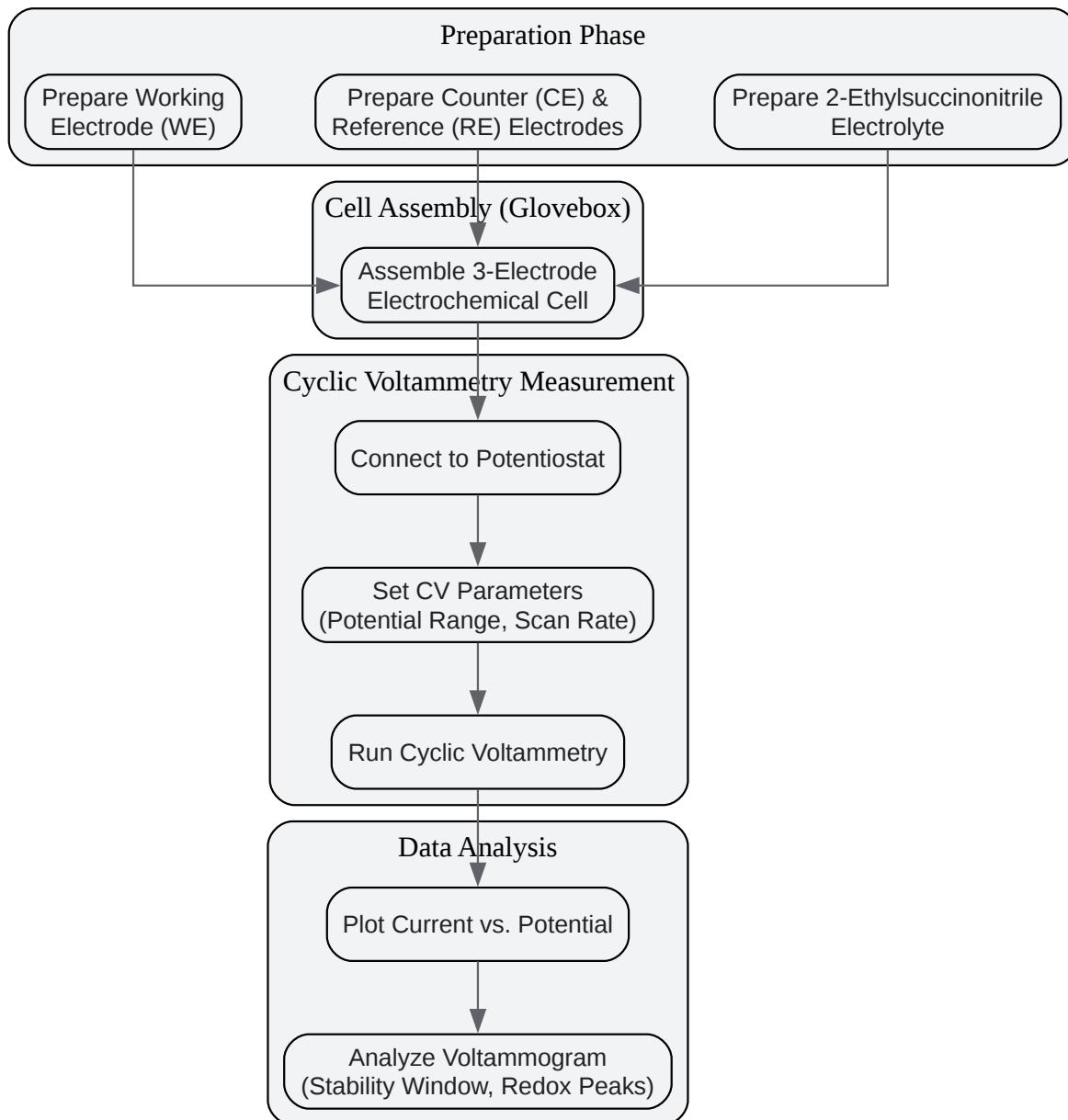
- Same as Protocol 1, with the following modification:

- Working Electrode: An active battery electrode material (e.g., a coated aluminum or copper foil with a cathode or anode material, respectively).

Procedure:

- Electrode and Electrolyte Preparation: Follow steps 1 and 2 from Protocol 1. The working electrode will be the material of interest.
- Cell Assembly: Assemble a two-electrode or three-electrode cell (coin cell or Swagelok-type) inside a glovebox using the active working electrode, a lithium metal counter/reference electrode, and a separator soaked in the **2-Ethylsuccinonitrile**-based electrolyte.
- Cyclic Voltammetry Measurement:
  - Connect the cell to the potentiostat.
  - Set the potential range appropriate for the active material being tested (e.g., 3.0 V to 4.5 V vs. Li/Li<sup>+</sup> for a high-voltage cathode).
  - Set the desired scan rate (e.g., 0.1 mV/s to 1 mV/s). Slower scan rates provide more detailed information about the redox processes.
  - Run the experiment for several cycles to observe the evolution of the electrochemical behavior.
- Data Analysis:
  - Analyze the resulting voltammogram for the positions of oxidation and reduction peaks, which correspond to the delithiation and lithiation processes of the active material.
  - Evaluate the peak separation ( $\Delta E_p$ ) to assess the reversibility of the reaction. A smaller peak separation indicates better reversibility.
  - Observe any changes in the peak currents and shapes over multiple cycles to assess the cycling stability of the electrode-electrolyte interface.

## Mandatory Visualization

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Caption: Workflow for Cyclic Voltammetry of **2-Ethylsuccinonitrile** Electrolytes.

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